

A Comparative Guide to the Validation of Analytical Methods for N-Nitrosovorenicline

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Compound of Interest

Compound Name: *N-Nitrosovorenicline*

CAS No.: 2755871-02-2

Cat. No.: B16333747

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The presence of nitrosamine impurities, such as **N-Nitrosovorenicline**, in pharmaceutical products is a significant safety concern due to their potential carcinogenic nature. Regulatory bodies, including the U.S. Food and Drug Administration (FDA), mandate strict control over these impurities.[1][2][3] This necessitates the development and validation of sensitive and robust analytical methods to ensure product quality and patient safety.[4] This guide provides a comparative overview of validated analytical methods for the quantification of **N-Nitrosovorenicline**, adhering to the International Council for Harmonisation (ICH) Q2(R1) guidelines.[5][6][7][8]

Comparison of Validated Analytical Methods

The primary analytical technique for the detection and quantification of **N-Nitrosovorenicline** is Liquid Chromatography-Mass Spectrometry (LC-MS), owing to its high sensitivity and specificity.[2][5][6][9][10][11] Variations in instrumentation, such as the use of high-resolution mass spectrometry (HRMS) or tandem mass spectrometry (MS/MS), can influence the

method's performance characteristics. Below is a summary of validation parameters from various published methods.

Validation Parameter	FDA LC-ESI-HRMS Method[5]	LC-MS/MS Method 1[6]	LC/MS-QTOF Method[9]	LC-APCI-MS/MS Method[10]	LC-MS/MS Method 2[3]	QTRAP 5500+ System[11]
Limit of Detection (LOD)	0.2 ppm	0.13 ppm	-	-	-	0.02 ng/mL
Limit of Quantitation (LOQ)	1.0 ppm	0.66 ppm	-	0.4 ppm (Impurity A), 0.5 ppm (N-Nitrosovaricoline & Impurity B)	-	0.10 ng/mL
Linearity (Correlation Coefficient)	-	0.9997	0.9994	-	-	>0.99
Range	1.0 – 200 ppm	30% to 200% of spike level	0.1 to 50 ng/mL	-	-	0.1 to 50 ng/mL
Accuracy (% Recovery)	85 – 115% (QC Standard)	98.92 to 118.78%	95.86 - 106.65%	98.53% - 106.79%	-	Average of 102.0%
Precision (%RSD)	≤ 10% (n=6)	1.33%	-	-	-	1.80% at LLOQ

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and transfer of analytical methods. Below are summarized protocols for sample preparation and chromatographic conditions from published sources.

FDA Recommended LC-ESI-HRMS Method[5][12]

Sample Preparation (Drug Substance):

- Accurately weigh approximately 43 mg of varenicline tartrate drug substance into a 50 mL volumetric flask.
- Dissolve and dilute to volume with methanol, mixing until fully dissolved.
- Filter the solution using a 0.22 μ m PVDF syringe filter into an HPLC vial.

Sample Preparation (Drug Product):

- Crush a suitable number of tablets to achieve a target concentration of 0.5 mg/mL of varenicline in methanol and transfer to a 15 mL centrifuge tube.
- Add the appropriate volume of methanol and vortex for about one minute.
- Shake the sample for 40 minutes using a mechanical shaker.
- Centrifuge the sample for 15 minutes at 4500 rpm.
- Filter the supernatant using a 0.22 μ m PVDF syringe filter into an HPLC vial.

Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Methanol
- Detection: High-Resolution Mass Spectrometry (HRMS) with Electrospray Ionization (ESI) in positive ion mode.

Alternative LC-MS/MS Method[2]

Sample Preparation:

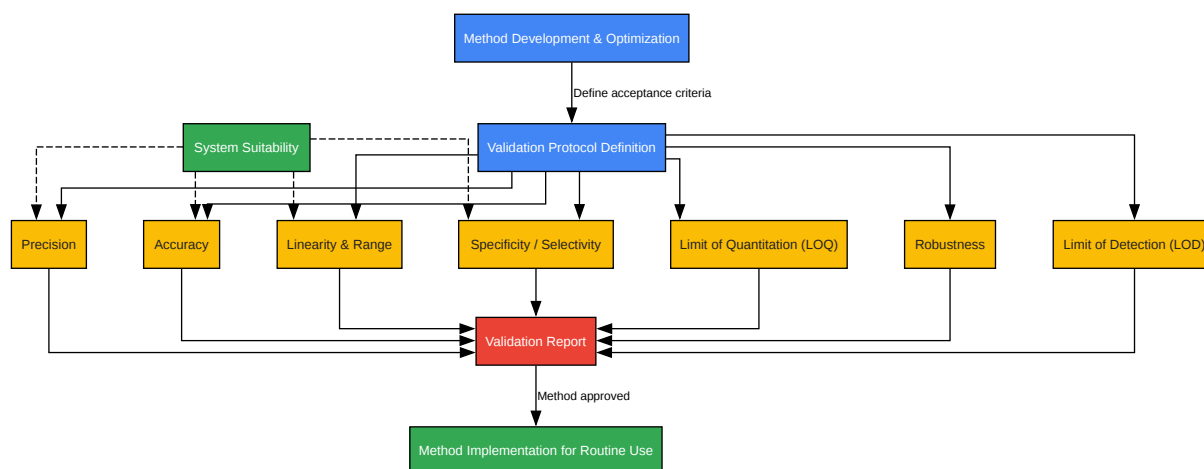
- A specific sample preparation protocol is not detailed in the abstract, but it would typically involve extraction of the drug substance or product with a suitable solvent, followed by filtration.

Chromatographic Conditions:

- Column: Biphenyl column (150 x 4.6 mm, 2.6 μ m)
- Flow Rate: 0.4 mL/min
- Injection Volume: 20 μ L
- Column Oven Temperature: 30°C
- Autosampler Temperature: 15°C
- Ionization: Electrospray Ionization (ESI)
- Scan Type: Multiple Reaction Monitoring (MRM)

Validation Workflow as per ICH Guidelines

The validation of an analytical procedure is a systematic process to demonstrate its suitability for the intended purpose.^[7] The following diagram illustrates the logical workflow for validating an analytical method for **N-Nitrosovarenicline** in accordance with ICH Q2(R1) guidelines.



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Caption: Workflow for analytical method validation as per ICH guidelines.

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References

- 1. [fda.gov](https://www.fda.gov) [fda.gov]
- 2. LC-MS/MS Method for Identification & Quantification of Varenicline Nitroso Impurities (NDSRI) by Utilizing QTRAP 4500 Mass Detector from Formulation Dosage Form | International Journal of Pharmaceutical Sciences and Nanotechnology(IJPSN) [ijpsnonline.com]

- 3. LC-MS/MS Method for Identification & Quantification of Varenicline Nitroso Impurities (NDSRi) by Utilizing QTRAP 4500 Mass Detector from Formulation Dosage Form | International Journal of Pharmaceutical Sciences and Nanotechnology(IJPSN) [ijpsnonline.com]
- 4. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 5. fda.gov [fda.gov]
- 6. researchgate.net [researchgate.net]
- 7. database.ich.org [database.ich.org]
- 8. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [gmp-compliance.org]
- 9. shimadzu.com [shimadzu.com]
- 10. rjptonline.org [rjptonline.org]
- 11. sciex.com [sciex.com]
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